

Technical Support Center: Enhancing GC376 Solubility with Choline Counter-Ion

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Compound of Interest

Compound Name: DH-376

Cat. No.: B10798804

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This technical support center provides researchers, scientists, and drug development professionals with guidance on using choline as a counter-ion to increase the aqueous solubility of the antiviral compound GC376.

Frequently Asked Questions (FAQs)

Q1: What is the primary challenge with the solubility of the standard sodium salt of GC376?

A1: The standard sodium salt of GC376 has limited aqueous solubility. At high concentrations (around 440 mM), it forms a clear, viscous solution. However, upon dilution, it can become a cloudy, colloidal dispersion before becoming fully homogeneous at lower concentrations (around 5 mM). This behavior can complicate formulation and administration, particularly for achieving higher dosage concentrations in small volumes.^[1]

Q2: How does replacing the sodium counter-ion with choline improve GC376 solubility?

A2: Replacing the Na⁺ counter-ion with choline significantly enhances the aqueous solubility of GC376.^{[1][2]} The choline cation, with its larger solvation radius, improves the overall solubility characteristics of the bisulfite adduct prodrug.^[1] The resulting compound, GC376-Choline (GC376-Cho), demonstrates a substantial increase in molar solubility compared to the sodium salt.^[1]

Q3: What is the quantitative improvement in solubility when using the choline salt of GC376?

A3: The choline salt of GC376 (GC376-Cho) shows a molar solubility increase of over 90% compared to the standard sodium salt (GC376-Na).^[1] Additionally, GC376-Cho did not appear to form the same turbid solutions as GC376-Na at concentrations of 50 mM in water.^[1]

Q4: Are there other counter-ions that can improve GC376 solubility?

A4: Yes, potassium has also been investigated as an alternative counter-ion. The potassium salt of GC376 (GC376-K) showed an approximate 30% increase in molar solubility compared to the sodium salt.^[1]

Q5: Does the modification of the counter-ion affect the antiviral activity of GC376?

A5: The primary purpose of replacing the counter-ion is to improve the physicochemical property of solubility. GC376 is a prodrug of the active aldehyde GC373. The counter-ion is part of the bisulfite adduct, which is designed to increase hydrophilicity and is expected to readily convert to the active aldehyde form in vivo. While the cited research focuses on solubility, it is anticipated that the choice of a "Generally Regarded As Safe" (GRAS) counter-ion like choline would not negatively impact the ultimate bioactivity of the parent compound.^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Cloudy or turbid solution upon dilution of concentrated GC376-Na stock.	GC376-Na forms colloidal aggregates at certain concentrations.[1]	For applications requiring higher concentrations without precipitation, consider synthesizing or obtaining the choline salt of GC376 (GC376-Cho), which exhibits enhanced solubility and reduced tendency to form turbid solutions.[1] Alternatively, work with concentrations below the threshold for colloid formation (e.g., < 5 mM).[1]
Difficulty achieving desired concentration for in vivo studies due to poor solubility.	The limited aqueous solubility of GC376-Na restricts the maximum achievable concentration in a given volume.[1]	Utilize the choline salt of GC376 (GC376-Cho) to take advantage of its >90% increase in molar solubility.[1] This allows for the preparation of more concentrated stock solutions, enabling the administration of smaller injection volumes.
Inconsistent results in cellular assays.	Poor solubility or precipitation of GC376-Na in cell culture media could lead to variability in the effective concentration.	Ensure complete dissolution of the compound in the vehicle before adding to the media. Consider using GC376-Cho for better solubility and stability in aqueous media.

Quantitative Data: Solubility of GC376 Salts

Compound	Counter-Ion	Relative Molar Solubility Increase (Compared to GC376-Na)	Observation at 50 mM in Water
GC376	Sodium (Na+)	-	Forms a turbid solution[1]
GC376-K	Potassium (K+)	~30%[1]	Not specified
GC376-Cho	Choline	>90%[1]	Did not appear to form a turbid solution[1]

Experimental Protocols

Synthesis of GC376-Choline (GC376-Cho)

This protocol is adapted from the methodology described in the literature for the synthesis of GC376 derivatives.[1]

Objective: To synthesize the choline salt of the GC376 bisulfite adduct from its parent aldehyde, GC373.

Materials:

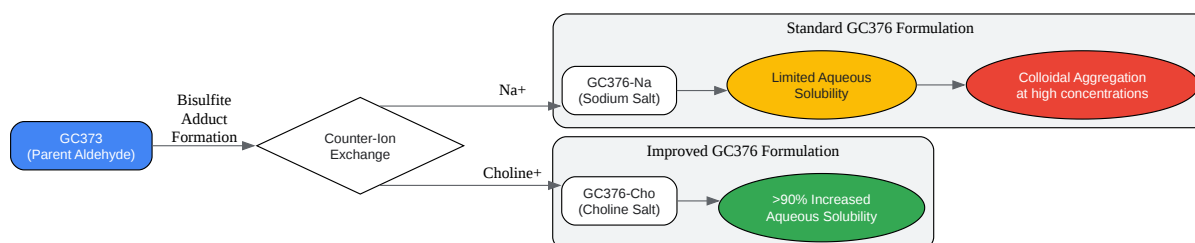
- GC373 (the parent aldehyde of GC376)
- Choline bisulfite solution
- Appropriate solvent system (e.g., aqueous media)
- Purification apparatus (e.g., HPLC)
- Lyophilizer

Methodology:

- Preparation of Choline Bisulfite Solution: Prepare a solution of choline bisulfite in an appropriate aqueous solvent.

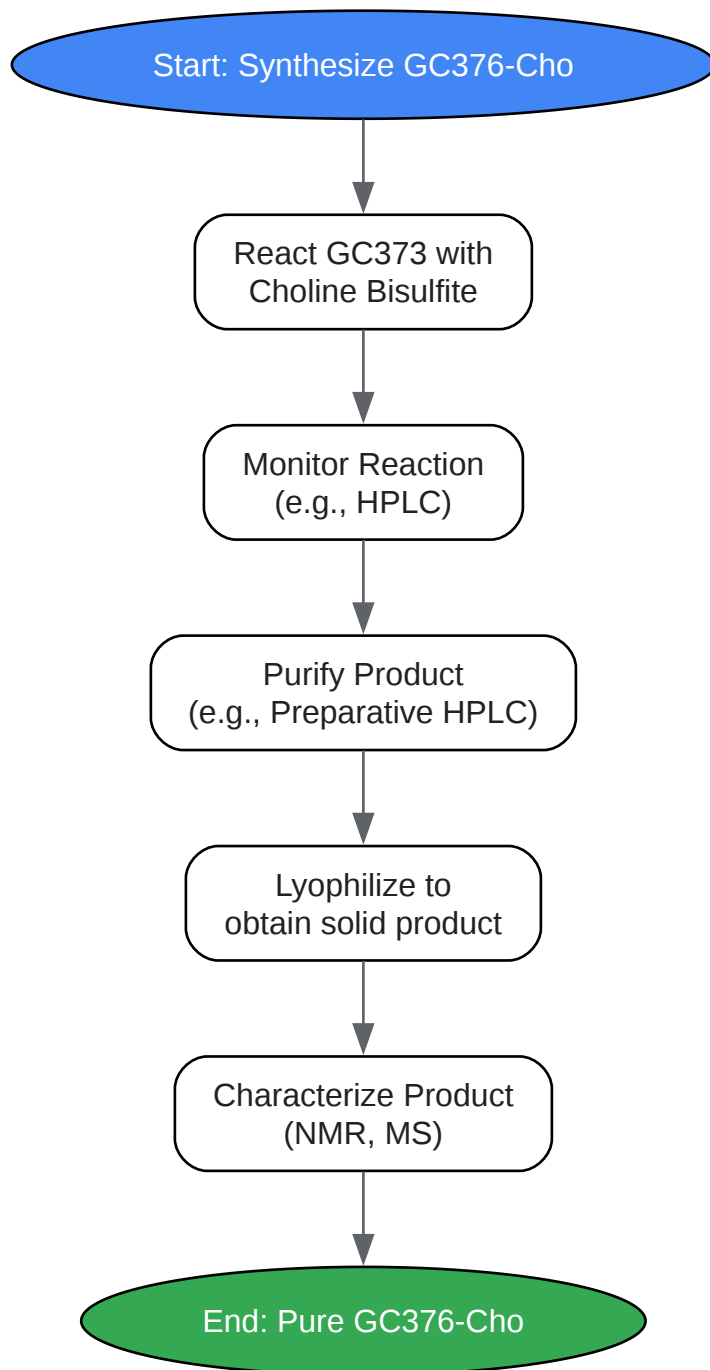
- **Reaction:** Dissolve GC373 in a suitable solvent. Add the choline bisulfite solution to the GC373 solution. The reaction involves the nucleophilic addition of the bisulfite to the aldehyde group of GC373, with choline as the counter-ion.
- **Monitoring:** Monitor the reaction progress using an appropriate analytical technique, such as High-Performance Liquid Chromatography (HPLC), to confirm the formation of the GC376-Cho adduct.
- **Purification:** Once the reaction is complete, purify the resulting GC376-Cho using a suitable method like preparative HPLC to isolate the desired product from any unreacted starting materials or byproducts.
- **Lyophilization:** Lyophilize the purified fractions containing GC376-Cho to obtain the final product as a solid.
- **Characterization:** Confirm the identity and purity of the synthesized GC376-Cho using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Visualizations



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Caption: Logical workflow for enhancing GC376 solubility via counter-ion exchange.



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References

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